

# Unraveling the Nomenclature of Biotin-PEG3-acetic acid: A Technical Overview

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## Compound of Interest

Compound Name: Biotin-PEG3-CH<sub>2</sub>COOH

Cat. No.: B3026930

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For researchers, scientists, and professionals in drug development, precise molecular identification is paramount. This guide provides a concise yet comprehensive overview of the chemical nomenclature for Biotin-PEG3-acetic acid, a bifunctional linker commonly utilized in bioconjugation, drug delivery, and diagnostic assay development.

## Chemical Synonyms

The compound is known by several names in scientific literature and commercial catalogs. This table summarizes the most frequently encountered synonyms, facilitating easier identification across various platforms.

Synonym	Source
11-(Biotinamido)-3,6,9-trioxaundecanoic Acid	This is one of the most common chemical names, clearly describing the biotin amide linked to an 11-carbon chain with three oxygen atoms.
Biotin-PEG3-acid	A widely used shorthand name where "PEG3" indicates a polyethylene glycol linker with three ethylene glycol units.

## IUPAC Name

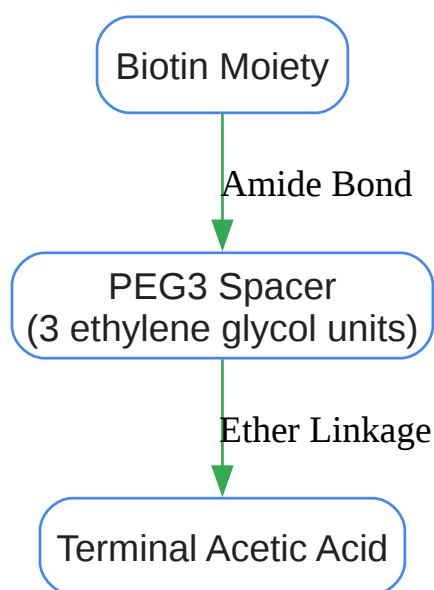
The systematic name for Biotin-PEG3-acetic acid, following the guidelines of the International Union of Pure and Applied Chemistry (IUPAC), is:

11-[[5-((3a*S*,4*S*,6a*R*)-2-oxohexahydro-1*H*-thieno[3,4-*d*]imidazol-4-yl)pentanoyl]amino}-3,6,9-trioxaundecanoic acid

This formal name precisely describes the molecular structure, including the stereochemistry of the biotin moiety.

## Molecular Structure and Logical Relationship

The structure of Biotin-PEG3-acetic acid consists of three key components: the biotin vitamin, a tri-ethylene glycol (PEG3) spacer, and a terminal carboxylic acid group. The logical relationship between these components is illustrated in the diagram below.



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*Figure 1: Diagram illustrating the components of Biotin-PEG3-acetic acid and their linkages.*

This technical summary provides the essential nomenclature for the accurate identification and documentation of Biotin-PEG3-acetic acid in a research and development setting. The provided synonyms and the formal IUPAC name, alongside a clear structural breakdown, aim to support clear communication and data integrity in scientific endeavors.

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